

Application Note: Quantitative Analysis of N,6-dimethoxy-N-methylnicotinamide

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Compound of Interest

Compound Name: *N,6-dimethoxy-N-methylnicotinamide*

CAS No.: 858600-08-5

Cat. No.: B1463268

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Introduction

N,6-dimethoxy-N-methylnicotinamide is a substituted nicotinamide derivative of increasing interest within pharmaceutical research and development. Accurate and reliable quantification of this compound is paramount for pharmacokinetic studies, formulation development, quality control, and metabolic profiling. This document provides detailed protocols for the quantitative analysis of **N,6-dimethoxy-N-methylnicotinamide** in various matrices, focusing on two robust and widely accessible analytical techniques: High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

The methodologies presented herein are designed to be adaptable to specific research needs, offering a balance between routine, high-throughput analysis and high-sensitivity, high-selectivity assays. All protocols are grounded in the principles of analytical method validation as outlined by the International Council for Harmonisation (ICH) Q2(R1) guidelines to ensure data integrity and reliability.[1][2][3]

Method Selection: Rationale and Overview

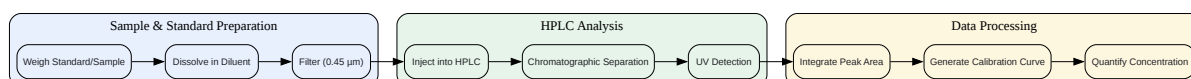
The choice of analytical methodology is contingent upon the specific requirements of the study, including the sample matrix, the expected concentration range of the analyte, and the desired level of selectivity.

- HPLC-UV: This technique is a cost-effective and robust method suitable for the quantification of **N,6-dimethoxy-N-methylnicotinamide** in relatively clean sample matrices, such as bulk drug substance or simple formulations. Its reliability and ease of use make it ideal for routine quality control applications.[\[4\]](#)[\[5\]](#)
- LC-MS/MS: For complex biological matrices (e.g., plasma, urine, tissue homogenates) where high sensitivity and selectivity are crucial, LC-MS/MS is the method of choice.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) The use of Multiple Reaction Monitoring (MRM) allows for the precise and accurate quantification of the target analyte, even in the presence of interfering substances.[\[6\]](#)[\[7\]](#)

Part 1: High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

This method is designed for the accurate quantification of **N,6-dimethoxy-N-methylnicotinamide** in non-complex matrices.

Experimental Workflow: HPLC-UV



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Caption: HPLC-UV workflow for **N,6-dimethoxy-N-methylnicotinamide** quantification.

Protocol: HPLC-UV Method

1. Materials and Reagents:

- **N,6-dimethoxy-N-methylnicotinamide** reference standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade, filtered and degassed)
- Formic acid (analytical grade)
- Phosphate buffer components (e.g., monobasic potassium phosphate)

2. Chromatographic Conditions:

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size)
- Mobile Phase: Isocratic elution with Acetonitrile:0.1% Formic Acid in Water (v/v) (adjust ratio for optimal separation, e.g., 30:70)
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Injection Volume: 10 µL
- UV Detection Wavelength: To be determined by UV scan of the analyte (typically in the range of 260-270 nm for nicotinamide derivatives)

3. Standard and Sample Preparation:

- Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of **N,6-dimethoxy-N-methylnicotinamide** reference standard in 10 mL of diluent (e.g., 50:50 Methanol:Water).
- Working Standard Solutions: Prepare a series of calibration standards by serial dilution of the stock solution to cover the expected concentration range of the samples.

- **Sample Preparation:** Accurately weigh the sample and dissolve it in the diluent to achieve a concentration within the calibration range. Filter the solution through a 0.45 µm syringe filter before injection.

4. **Method Validation Parameters:** The method should be validated according to ICH Q2(R1) guidelines, assessing the following parameters.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[11\]](#)[\[12\]](#)

Parameter	Acceptance Criteria
Specificity	No interference from excipients or degradation products at the retention time of the analyte.
Linearity	Correlation coefficient (r^2) > 0.999 over the specified range.
Accuracy	Recovery of 98.0% to 102.0% for spiked samples.
Precision	Repeatability (intra-day) and intermediate precision (inter-day) RSD < 2.0%.
Limit of Detection (LOD)	Signal-to-noise ratio of 3:1.
Limit of Quantification (LOQ)	Signal-to-noise ratio of 10:1 with acceptable precision and accuracy.
Robustness	Insensitive to minor variations in method parameters (e.g., mobile phase composition, pH, temperature).

Part 2: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This method is intended for the highly sensitive and selective quantification of **N,6-dimethoxy-N-methylnicotinamide** in complex biological matrices.

Experimental Workflow: LC-MS/MS



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Caption: LC-MS/MS workflow for high-sensitivity quantification.

Protocol: LC-MS/MS Method

1. Materials and Reagents:

- **N,6-dimethoxy-N-methylnicotinamide** reference standard
- Stable isotope-labeled internal standard (e.g., **N,6-dimethoxy-N-methylnicotinamide-d3**)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate (LC-MS grade)

2. LC-MS/MS Conditions:

- LC System: UPLC or HPLC system
- Column: C18 or HILIC column suitable for polar compounds (e.g., 2.1 x 50 mm, 1.8 µm)
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile

- Gradient: Optimized to provide sharp peaks and separation from matrix components.
- Flow Rate: 0.4 mL/min
- Column Temperature: 40 °C
- Injection Volume: 5 µL
- Mass Spectrometer: Triple quadrupole mass spectrometer
- Ionization Source: Electrospray Ionization (ESI), positive mode
- MRM Transitions:
 - Analyte: Precursor ion (M+H)⁺ → Product ion (To be determined by infusion and fragmentation of the standard)
 - Internal Standard: Precursor ion (M+H)⁺ → Product ion (To be determined)

3. Sample Preparation (from Plasma):

- To 100 µL of plasma sample, add 10 µL of internal standard working solution.
- Add 300 µL of cold acetonitrile to precipitate proteins.
- Vortex for 1 minute and centrifuge at 14,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in 100 µL of mobile phase A and inject into the LC-MS/MS system.

4. Method Validation Parameters: In addition to the parameters for HPLC-UV, the following should be assessed for bioanalytical methods.[\[6\]](#)[\[7\]](#)[\[9\]](#)[\[13\]](#)

Parameter	Acceptance Criteria
Selectivity	No significant interfering peaks in blank matrix at the retention times of the analyte and IS.
Matrix Effect	Assessed by comparing the response of the analyte in post-extraction spiked samples to that in neat solution.
Recovery	Extraction efficiency should be consistent and reproducible.
Stability	Analyte stability under various conditions (freeze-thaw, short-term, long-term, post-preparative).

Conclusion

The analytical methods detailed in this application note provide robust and reliable frameworks for the quantification of **N,6-dimethoxy-N-methylnicotinamide**. The choice between HPLC-UV and LC-MS/MS should be guided by the specific requirements of the application, considering factors such as sample complexity, required sensitivity, and available instrumentation. Proper method validation in accordance with ICH guidelines is essential to ensure the generation of high-quality, reproducible data for regulatory submissions and research publications.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[11\]](#)[\[12\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

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